

# Downstream Targets of JP-153: A Technical Guide

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## Compound of Interest

Compound Name: JP-153

Cat. No.: B11934191

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## Introduction

**JP-153** is a novel small molecule inhibitor that has demonstrated significant potential in the context of neovascular eye diseases.<sup>[1][2]</sup> Its mechanism of action is centered on the disruption of a key signaling nexus involved in angiogenesis, the Src-FAK-Paxillin complex. This technical guide provides an in-depth overview of the known downstream targets of **JP-153**, supported by quantitative data and detailed experimental protocols derived from the primary literature. The information presented herein is intended to equip researchers with the necessary knowledge to understand and potentially expand upon the current understanding of **JP-153**'s biological activity.

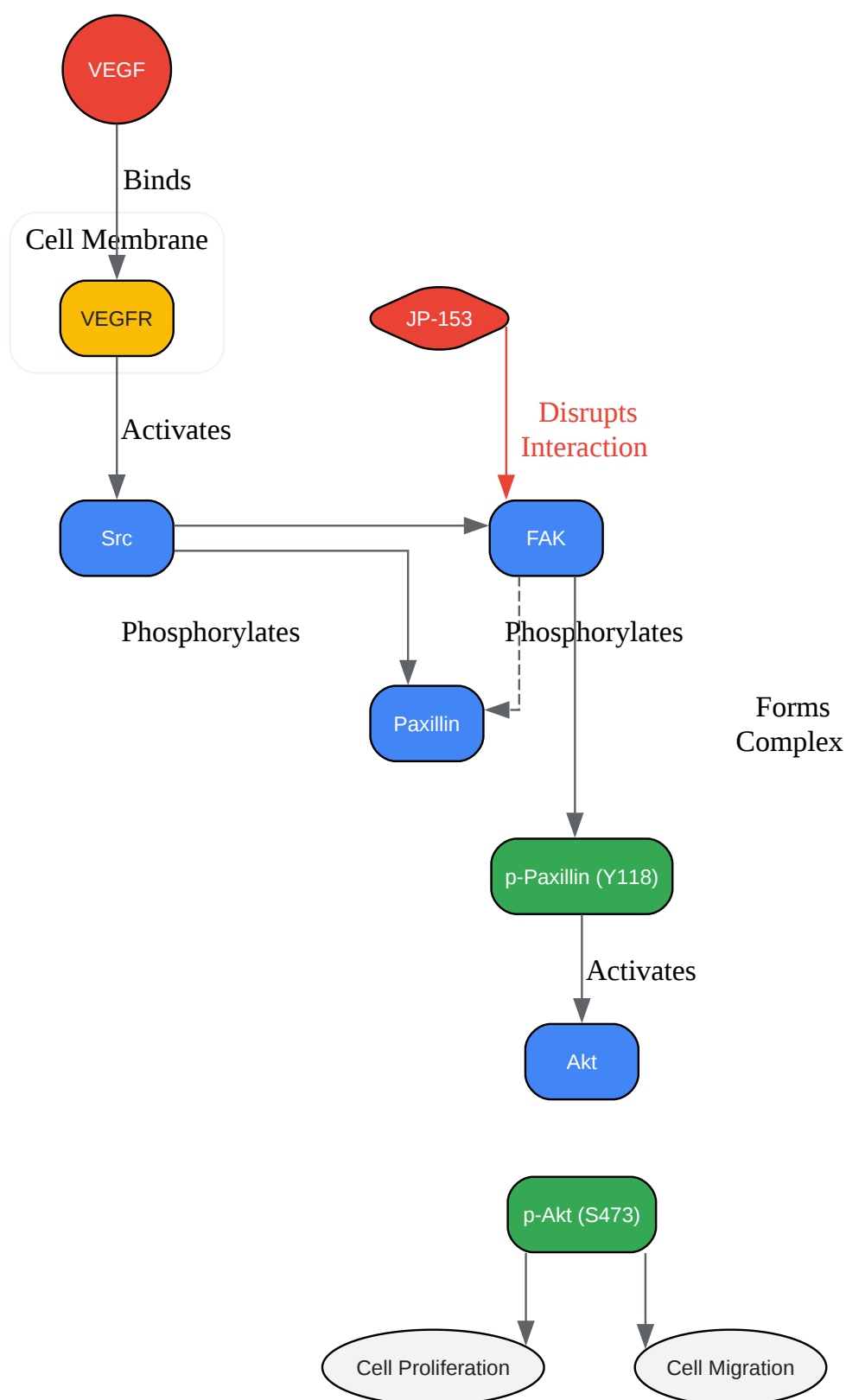
## Core Mechanism of Action: Inhibition of the Src-FAK-Paxillin Signaling Complex

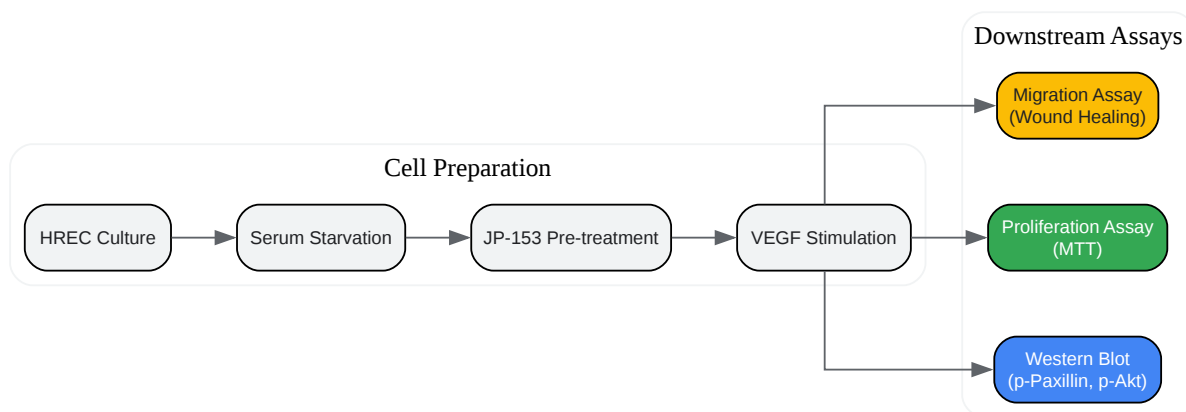
**JP-153** functions as a selective inhibitor of the Src-Focal Adhesion Kinase (FAK)-Paxillin signaling pathway.<sup>[1][2]</sup> It specifically disrupts the interaction between FAK and paxillin. This interruption prevents the Src-dependent phosphorylation of paxillin at the tyrosine 118 (Y118) residue, a critical event in the propagation of downstream signaling.<sup>[1][2]</sup> Consequently, the activation of the serine/threonine kinase Akt (also known as Protein Kinase B) at serine 473 (S473) is inhibited.<sup>[1][2]</sup> This cascade of events ultimately leads to a reduction in vascular

endothelial growth factor (VEGF)-induced migration and proliferation of retinal endothelial cells.

[\[1\]](#)[\[2\]](#)

## Signaling Pathway Diagram





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## References

- 1. researchgate.net [researchgate.net]
- 2. Novel Small Molecule JP-153 Targets the Src-FAK-Paxillin Signaling Complex to Inhibit VEGF-Induced Retinal Angiogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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